

Core Physicochemical Properties and Molecular Weight

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Compound of Interest

Compound Name: 2-Sulfamoylbenzoic acid

CAS No.: 632-24-6

Cat. No.: B1218660

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2-Sulfamoylbenzoic acid, also known as o-sulfamoylbenzoic acid or 2-carboxybenzenesulfonamide, is a bifunctional organic molecule containing both a carboxylic acid and a sulfonamide group.^{[1][2]} This unique structure makes it a valuable building block in the synthesis of more complex molecules.^{[3][4]}

Quantitative Data Summary

A precise understanding of the physicochemical properties of a compound is the foundation of all subsequent experimental work. The key properties of **2-Sulfamoylbenzoic acid** are summarized below.

Property	Value	Source
Molecular Formula	C ₇ H ₇ NO ₄ S	PubChem[1]
Average Molecular Weight	201.20 g/mol	PubChem[1], Sigma-Aldrich, LookChem[3]
Monoisotopic Mass	201.00957888 Da	PubChem[1]
CAS Number	632-24-6	Santa Cruz Biotechnology[5], Sigma-Aldrich
Melting Point	154-156 °C	LookChem[3]
pKa (Predicted)	3.13 ± 0.36	LookChem[3]
Appearance	White Powder / Crystals	Sigma-Aldrich[6]
Density	1.536 g/cm ³	LookChem[3]

Determination of Molecular Weight: Theoretical and Experimental Approaches

The molecular weight of a compound is a cornerstone of its identity, essential for stoichiometric calculations in synthesis and for structural confirmation. It is crucial to distinguish between two key terms:

- **Average Molecular Weight (or Molar Mass):** This is calculated using the weighted average of the natural abundances of the isotopes of each element in the formula. For C₇H₇NO₄S, this value is approximately 201.20 g/mol .[1] This is the value used for weighing out reagents for chemical reactions.
- **Monoisotopic Mass:** This is calculated using the mass of the most abundant isotope of each element (e.g., ¹²C, ¹H, ¹⁴N, ¹⁶O, ³²S). Its value is 201.00957888 Da.[1] This is the value that is precisely measured by high-resolution mass spectrometry (HRMS).

While the molecular formula provides a theoretical mass, experimental verification is a mandatory step in compound validation. Mass spectrometry is the definitive technique for this purpose.

Experimental Protocol: Molecular Weight Verification by Electrospray Ionization Mass Spectrometry (ESI-MS)

This protocol outlines a self-validating system for confirming the molecular weight of **2-Sulfamoylbenzoic acid**.

Causality Behind Experimental Choices:

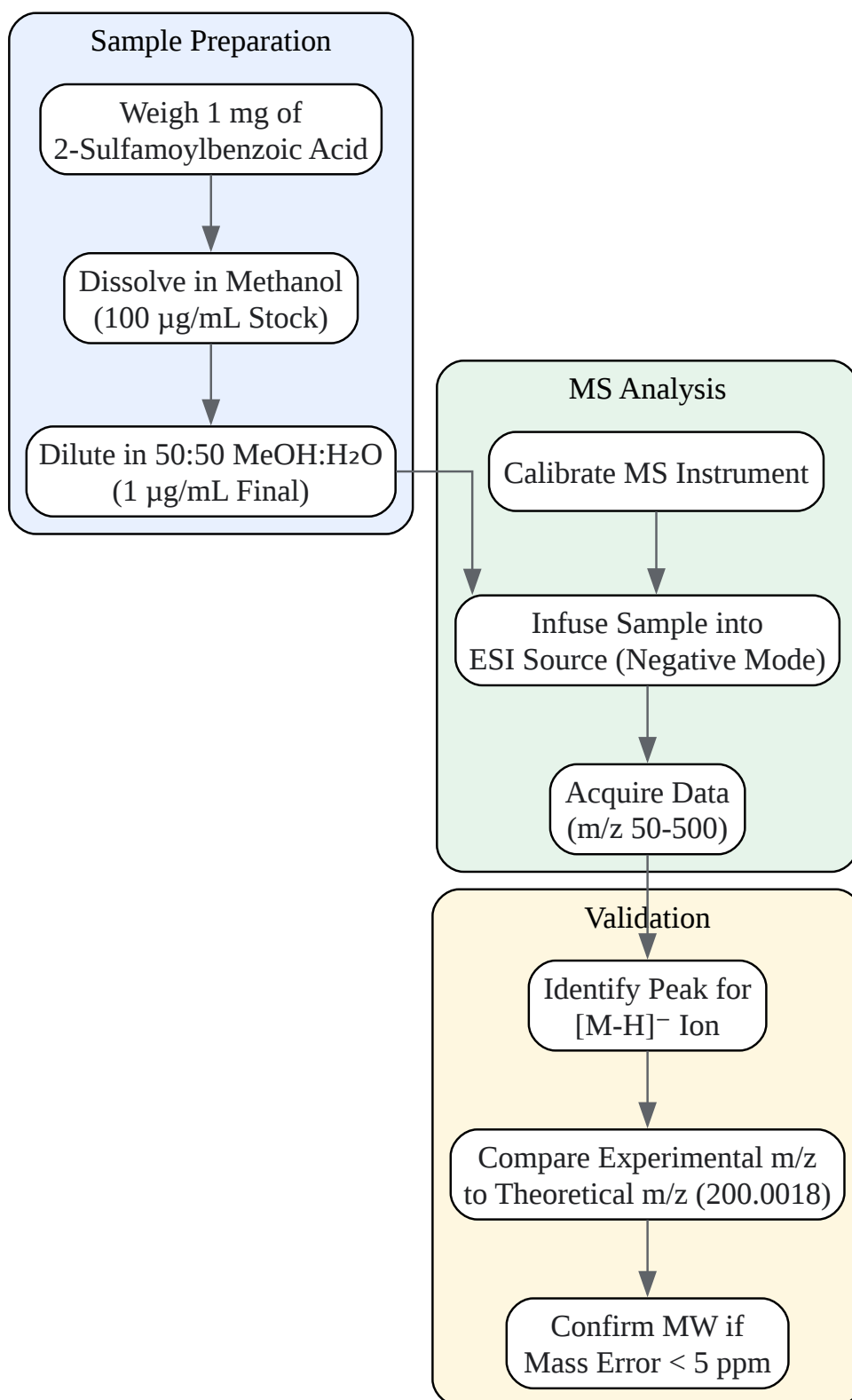
- **ESI:** Electrospray ionization is a soft ionization technique ideal for polar, thermally labile molecules like **2-Sulfamoylbenzoic acid**, as it minimizes fragmentation and preserves the molecular ion.
- **Negative Ion Mode:** The presence of the acidic carboxylic acid group ($pK_a \approx 3.13$) makes the molecule readily deprotonated.^[3] Therefore, negative ion mode detection of the $[M-H]^-$ ion is highly sensitive and specific.
- **Methanol/Water Mobile Phase:** This solvent system is compatible with ESI and effectively solubilizes the analyte for introduction into the mass spectrometer. A small amount of formic acid or ammonium acetate can be added to improve ionization efficiency if needed, but is often unnecessary in negative mode for a strong acid.

Step-by-Step Methodology:

- **Sample Preparation:** Accurately weigh approximately 1 mg of synthesized **2-Sulfamoylbenzoic acid**. Dissolve it in 10 mL of HPLC-grade methanol to create a 100 $\mu\text{g/mL}$ stock solution. Further dilute this stock solution 1:100 in 50:50 methanol:water to a final concentration of 1 $\mu\text{g/mL}$.
- **Instrument Calibration:** Calibrate the mass spectrometer using a standard calibration solution (e.g., sodium formate or a commercial ESI-L low concentration tuning mix) according to the manufacturer's instructions to ensure mass accuracy.
- **Infusion Analysis:** Set the mass spectrometer to operate in negative ion mode. Infuse the 1 $\mu\text{g/mL}$ sample solution directly into the ESI source at a flow rate of 5-10 $\mu\text{L/min}$ using a syringe pump.

- Data Acquisition: Acquire data over a mass range of m/z 50-500. Look for the deprotonated molecular ion $[M-H]^-$.
- Data Interpretation: The theoretical m/z for the $[M-H]^-$ ion is calculated as (Monoisotopic Mass of $C_7H_7NO_4S$) - (Mass of H^+) = $201.0096 - 1.0078 = 200.0018$. A measured m/z value within 5 ppm of this theoretical value confirms the elemental composition and thus the molecular weight.

Visualization: Workflow for Molecular Weight Confirmation



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Caption: Workflow for experimental molecular weight verification using ESI-MS.

Synthesis and Purification

The synthesis of **2-Sulfamoylbenzoic acid** is well-established, often proceeding from readily available starting materials. One common laboratory-scale synthesis involves the hydrolysis of saccharin, which itself is derived from toluene.[3] An alternative industrial approach involves the direct chlorosulfonation of benzoic acid followed by amination.[7]

Experimental Protocol: Synthesis via Chlorosulfonation of Benzoic Acid

This protocol describes a robust method for preparing **2-Sulfamoylbenzoic acid**.

Causality Behind Experimental Choices:

- **Chlorosulfonic Acid:** This powerful reagent serves as both the solvent and the electrophile for the sulfonation reaction. Using it in excess drives the reaction to completion.
- **Ice Bath (0-5 °C):** The reaction of chlorosulfonic acid with benzoic acid is highly exothermic. Strict temperature control is critical to prevent uncontrolled side reactions and decomposition of the starting material, ensuring a higher yield and purity of the desired sulfonyl chloride intermediate.
- **Ammonium Hydroxide:** A concentrated aqueous solution of ammonia is used for the nucleophilic substitution of the chloride on the sulfonyl chloride intermediate. This converts the reactive sulfonyl chloride into the stable sulfonamide. The reaction is also highly exothermic and requires cooling.
- **Acidification:** The product exists as an ammonium salt in the basic reaction mixture. Acidification with concentrated HCl protonates the carboxylate and sulfonamide, causing the neutral **2-Sulfamoylbenzoic acid** to precipitate out of the aqueous solution due to its lower solubility.

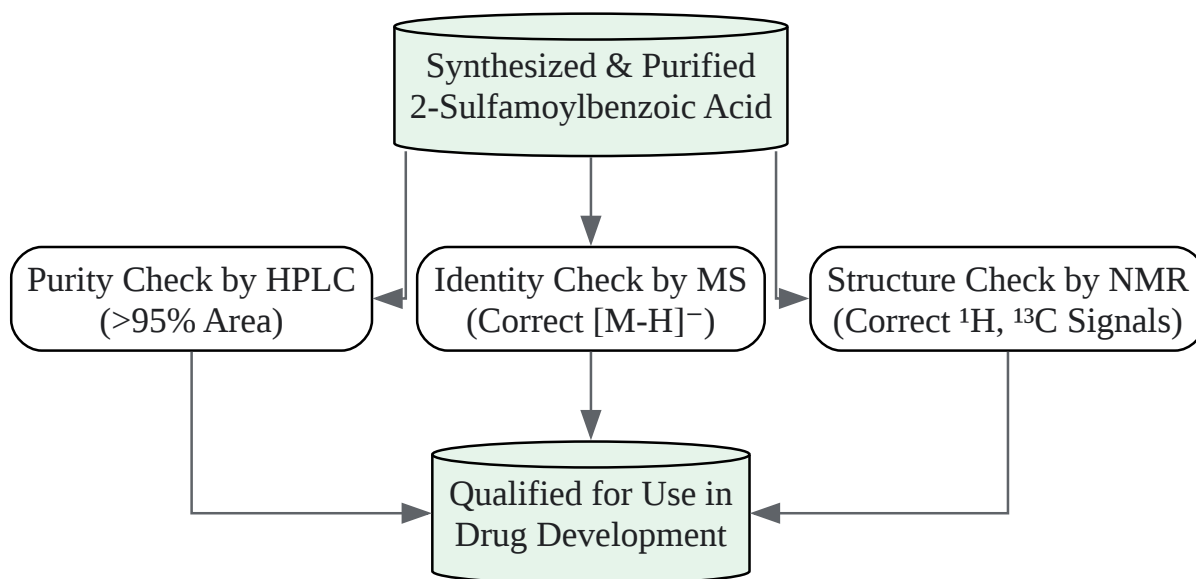
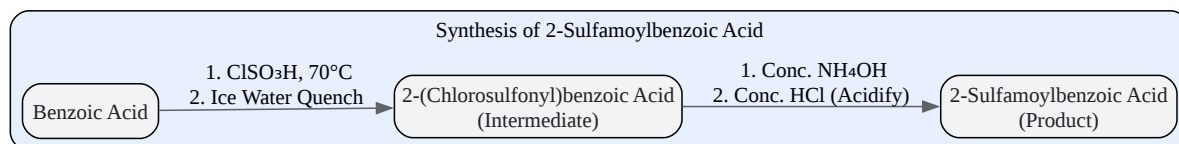
Step-by-Step Methodology:

- **Chlorosulfonation:** In a fume hood, equip a round-bottom flask with a magnetic stirrer and a dropping funnel. Place 10 g of benzoic acid into the flask. Cool the flask in an ice-water bath.

Cautiously add 50 mL of chlorosulfonic acid dropwise with stirring, ensuring the internal temperature does not exceed 10 °C.

- **Reaction:** After the addition is complete, allow the mixture to slowly warm to room temperature and then heat to 60-70 °C for 2 hours until the evolution of HCl gas ceases.
- **Quenching:** Cool the reaction mixture back to room temperature. In a separate large beaker, prepare a mixture of crushed ice and water. Very slowly and carefully, pour the reaction mixture onto the ice with vigorous stirring. This will precipitate the 2-(chlorosulfonyl)benzoic acid intermediate.
- **Amination:** Filter the crude 2-(chlorosulfonyl)benzoic acid and wash with cold water. Without drying, transfer the wet solid to a beaker and cool in an ice bath. Slowly add concentrated ammonium hydroxide with stirring until the mixture is strongly basic. Stir for 1 hour, allowing the mixture to warm to room temperature.
- **Precipitation:** Cool the resulting solution in an ice bath. Slowly acidify the solution by adding concentrated hydrochloric acid dropwise until the pH is approximately 1-2. A white precipitate of **2-Sulfamoylbenzoic acid** will form.
- **Purification (Recrystallization):** Filter the crude product and wash with a small amount of cold water. To purify, dissolve the crude solid in a minimum amount of hot water, treat with activated charcoal if necessary to remove colored impurities, and filter hot. Allow the filtrate to cool slowly to room temperature, then place it in an ice bath to maximize crystal formation.
- **Isolation and Drying:** Collect the purified crystals by vacuum filtration, wash with a minimal amount of ice-cold water, and dry in a vacuum oven at 50-60 °C to a constant weight.

Visualization: Synthesis Pathway



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Sources

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